

Application Notes and Protocols: WAY-608094 in Conditioned Avoidance Models

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Compound of Interest

Compound Name: WAY-608094

Cat. No.: B10816682

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A comprehensive search of publicly available scientific literature and databases has yielded no specific information regarding the use of the compound **WAY-608094** in conditioned avoidance models.

Despite a multi-step search strategy targeting the pharmacology, behavioral effects, and potential alternative names for **WAY-608094**, no studies were identified that investigated its activity in this, or any other, behavioral paradigm. The chemical name, (2,3-Di-2-furanyl-6-quinoxaliny)phenylmethanone, also did not yield any relevant results in the context of neuropharmacology or behavioral science.

Therefore, it is not possible to provide the requested detailed Application Notes and Protocols, including data tables and experimental workflows, for **WAY-608094** in conditioned avoidance models.

General Principles of Conditioned Avoidance Models

Conditioned avoidance response (CAR) models are well-established behavioral paradigms used extensively in neuroscience and pharmacology to screen compounds for antipsychotic potential. These models assess the ability of a drug to reduce an animal's learned avoidance of an aversive stimulus without impairing the ability to escape the stimulus once it is present. This selective suppression of avoidance over escape behavior is a hallmark of clinically effective antipsychotic drugs.

A typical conditioned avoidance experiment involves the following stages:

- Acquisition Training: An animal, typically a rat or mouse, is placed in a shuttle box with two compartments. A neutral conditioned stimulus (CS), such as a light or a tone, is presented, followed by an aversive unconditioned stimulus (US), usually a mild electric footshock. The animal learns to avoid the shock by moving to the other compartment of the shuttle box during the CS presentation (an avoidance response). If the animal fails to move during the CS, it receives the shock and can terminate it by moving to the other compartment (an escape response).
- Drug Testing: Once the animals have acquired a stable avoidance response, they are treated with the test compound (e.g., **WAY-608094**) or a vehicle control. The number of avoidance responses, escape responses, and failures to escape are recorded.

Hypothetical Experimental Protocol for a Novel Compound in a Conditioned Avoidance Model

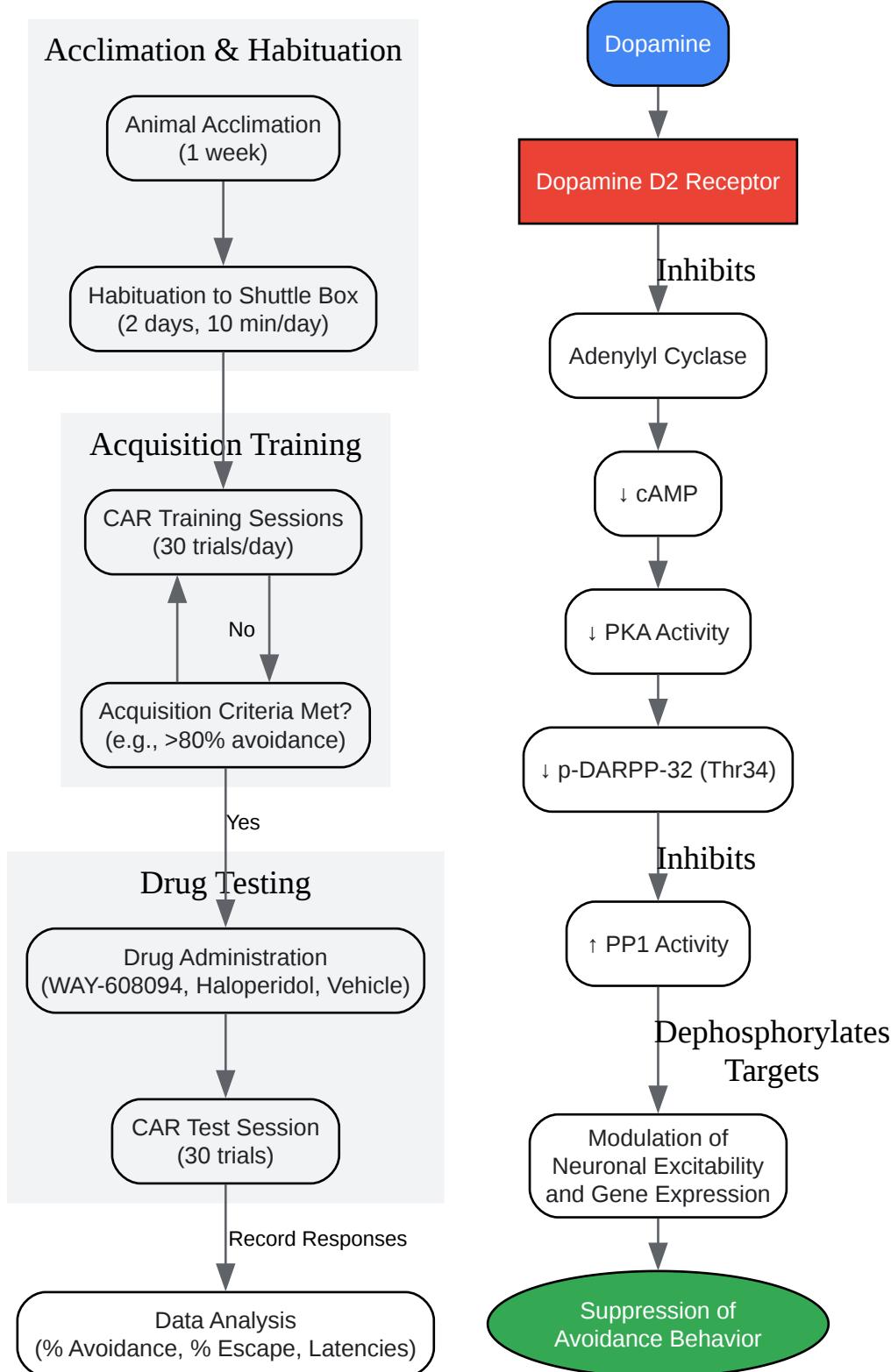
Had information on **WAY-608094** been available, a detailed experimental protocol would have been constructed. Below is a generalized, hypothetical protocol to illustrate the type of information that would be included.

Objective: To evaluate the potential antipsychotic-like effects of **WAY-608094** using a rat conditioned avoidance response model.

Materials:

- Test Compound: **WAY-608094**
- Vehicle: e.g., 0.9% Saline with 1% Tween 80
- Positive Control: Haloperidol (a typical antipsychotic)
- Animals: Male Sprague-Dawley rats (250-300g)
- Apparatus: Automated two-way shuttle boxes equipped with a grid floor for delivering footshock, a light source (CS), and infrared beams to detect animal location.

Experimental Workflow Diagram:

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